

Application Notes and Protocols for Oral Administration of Meloxicam Sodium in Mice

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Compound of Interest

Compound Name: Meloxicam Sodium

Cat. No.: B110015

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Meloxicam is a non-steroidal anti-inflammatory drug (NSAID) that exhibits analgesic, anti-inflammatory, and antipyretic properties.[1][2] Its mechanism of action involves the preferential inhibition of cyclooxygenase-2 (COX-2), which plays a key role in the inflammatory cascade.[1] This document provides detailed protocols for the oral administration of **meloxicam sodium** in mice, including dosage recommendations, preparation of solutions, and administration procedures. The information is intended to guide researchers in designing and executing studies that require effective and consistent delivery of meloxicam for pain management in a research setting.

Data Presentation

Table 1: Recommended Oral Dosage of Meloxicam in Mice

Dosage (mg/kg)	Frequency	Application Notes
1 - 5 mg/kg	Once daily	Standard recommended dose for mild to moderate pain relief. [3][4]
5 mg/kg	Once daily for up to 3 days	Updated recommended dose for mice for post-operative analgesia.[5]
10 mg/kg	Every 12 hours	Shown to provide better analgesia than lower doses for post-operative pain, though may not completely alleviate it. [6][7]
20 mg/kg	Single dose or daily	Investigated for achieving adequate peri- and post-operative analgesia.[1][3] May be necessary for effective analgesia in some procedures. [3]

Table 2: Pharmacokinetic Parameters of Oral Meloxicam in C57BL/6 Mice

Parameter	Value	Conditions
Dose	20 mg/kg	Single oral gavage.[1]
Peak Plasma Concentration (Cmax)	16.7 ± 0.4 µg/mL	Achieved at 4 hours post-administration.[1][8]
Time to Peak Plasma Concentration (Tmax)	4 hours	After a single oral dose by gavage.[1][8]
Plasma AUC	160.4 mg/Lh	Area under the curve.[1][8]
Elimination Half-life	7.4 hours	Apparent elimination half-life. [1][8]
Apparent Volume of Distribution	0.36 L/kg	-
Apparent Oral Clearance	0.125 mL/hkg	-

Experimental Protocols

Protocol 1: Preparation of Meloxicam Oral Suspension

Materials:

- Meloxicam oral suspension (e.g., 1.5 mg/mL)[9][10]
- Sterile 0.9% normal saline (for dilution, if necessary)[10]
- Sterile syringes (1 mL)[10]
- Weigh scale[10]

Procedure:

- Animal Weight: Accurately weigh the mouse to determine the correct dosage volume.
- Dosage Calculation: Use the following formula to calculate the volume of meloxicam suspension to administer: $\text{Volume (mL)} = (\text{Animal Weight (kg)} \times \text{Desired Dose (mg/kg)}) / \text{Concentration of Suspension (mg/mL)}$

- Preparation of Suspension:
 - Shake the meloxicam oral suspension bottle well before use.[\[10\]](#)
 - Using a sterile 1 mL syringe, draw up the calculated volume of the suspension.[\[10\]](#)
 - Oral meloxicam typically does not require dilution for accurate dosing.[\[10\]](#)

Example Calculation for a 25g mouse at a 5 mg/kg dose using a 1.5 mg/mL suspension:

- $\text{Volume (mL)} = (0.025 \text{ kg} * 5 \text{ mg/kg}) / 1.5 \text{ mg/mL} = 0.083 \text{ mL}$

Protocol 2: Oral Administration by Gavage

Materials:

- Prepared meloxicam dosage in a 1 mL syringe
- 22-gauge stainless steel gavage needle[\[1\]](#)
- Appropriate animal restraint device

Procedure:

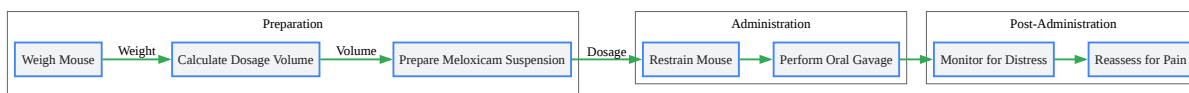
- Animal Restraint: Gently but firmly restrain the mouse to immobilize its head and body.
- Gavage Needle Attachment: Attach the gavage needle to the syringe containing the calculated dose of meloxicam.
- Gavage Procedure:
 - Gently introduce the gavage needle into the mouse's mouth, aiming towards the esophagus.
 - Advance the needle slowly and smoothly along the upper palate until it reaches the esophagus.
 - Administer the meloxicam solution slowly in small drops, allowing the animal to swallow.
[\[10\]](#)

- Caution: Do not forcefully inject the entire dose at once to avoid aspiration of the liquid into the lungs.[5][10]
- Post-Administration Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, such as labored breathing.
 - Reassess the animal for signs of pain at least every 12 hours.[10]

Considerations for Administration in Drinking Water

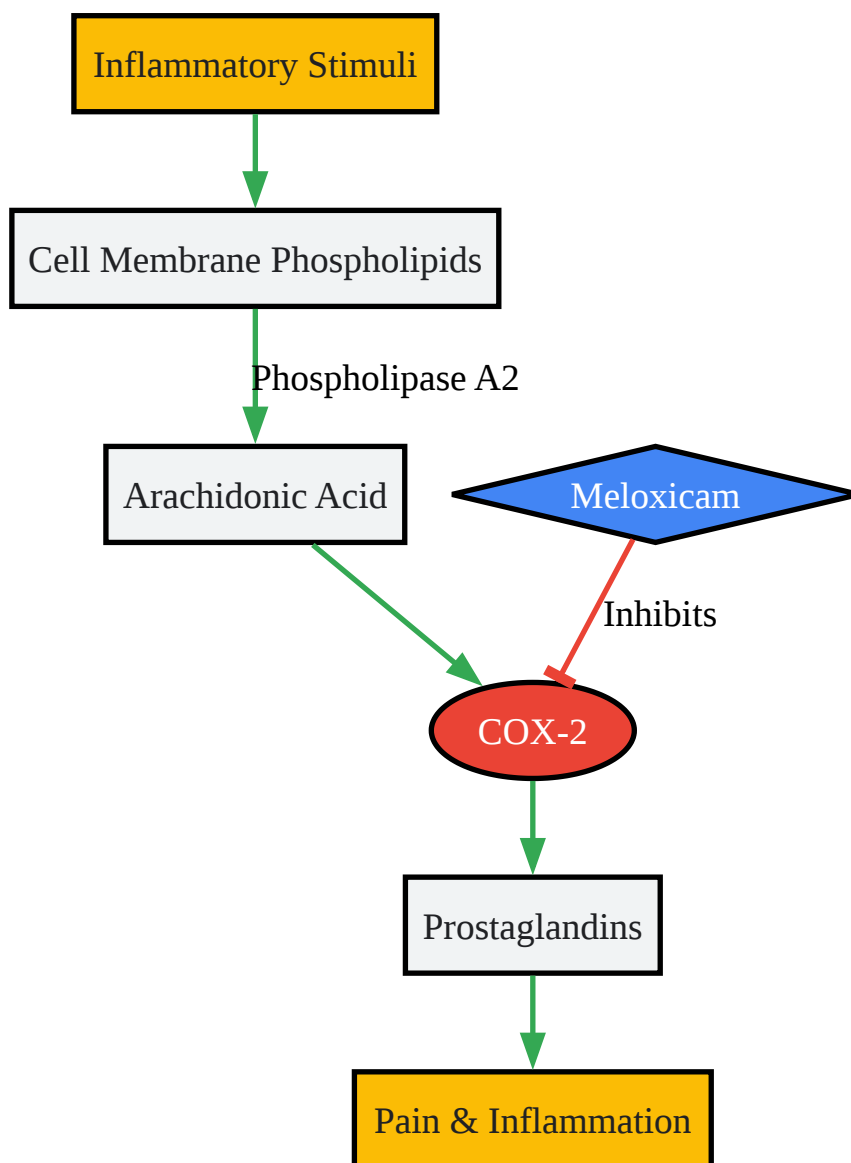
While administration in drinking water is an attractive, less stressful option, studies have shown that mice may refuse to drink meloxicam-medicated water, potentially due to its acrid odor.[1] Therefore, this method is not recommended for ensuring consistent and accurate dosing.

Visualizations



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Caption: Experimental workflow for oral administration of meloxicam in mice.



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- To cite this document: BenchChem. [Application Notes and Protocols for Oral Administration of Meloxicam Sodium in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b110015#protocol-for-oral-administration-of-meloxicam-sodium-in-mice>]

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